

Technical Guide: Solubility Profile and Handling of Boc-Val-ONp

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Compound of Interest

Compound Name:	<i>N-Boc-L-valine-O-nitrophenyl</i>
	<i>Ester</i>
CAS No.:	41120-72-3
Cat. No.:	B1140588

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Executive Summary & Physicochemical Characterization[1]

Boc-Val-ONp is a hydrophobically protected amino acid derivative.[1] Its solubility profile is dominated by the lipophilic tert-butyl group (Boc) and the aromatic nitrophenyl ester (ONp), making it highly soluble in organic solvents but practically insoluble in aqueous media.

Core Compound Data

Property	Detail
Chemical Name	N-(tert-Butoxycarbonyl)-L-valine 4-nitrophenyl ester
CAS Number	16948-40-6 (L-isomer)
Molecular Formula	C ₁₆ H ₂₂ N ₂ O ₆
Molecular Weight	338.36 g/mol
Physical State	White to off-white crystalline powder
Storage	-20°C, desiccated (Moisture Sensitive)

Solubility Profile in Organic Solvents[4][5]

The solubility of Boc-Val-ONp is dictated by "like dissolves like" principles.[1] The molecule lacks ionizable groups at neutral pH and possesses significant non-polar surface area.

Solvent Compatibility Table

Solvent Class	Solvent	Solubility Rating	Primary Application	Technical Notes
Polar Aprotic	DMSO	Excellent (>100 mM)	Enzymatic Assays	Preferred for stock solutions. [1] Low volatility; difficult to remove.[1]
Polar Aprotic	DMF	Excellent (>100 mM)	Peptide Synthesis	Standard solvent for coupling reactions.[1]
Chlorinated	DCM	Good	Synthesis / Workup	Good solubility but high volatility. [1] Used for liquid-phase synthesis.[1]
Esters	Ethyl Acetate	Moderate/Good	Extraction / Purification	Soluble when hot; less soluble when cold (basis for recrystallization). [1]
Alcohols	Methanol	Good	Assay Diluent	Caution: Risk of transesterification (solvolysis) upon prolonged storage.[1]
Alkanes	Hexanes	Insoluble	Precipitation	Used as an anti-solvent to crash out the product. [1]

Aqueous	Water/Buffer	Insoluble	N/A	Requires organic co-solvent (e.g., 10-20% DMSO) for assay use.[1]
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Critical Solubility Insights

- The "Assay Paradox": While Boc-Val-ONp is used to test hydrolytic enzymes (like chymotrypsin), it is insoluble in the aqueous buffers these enzymes require.[1]
 - Solution: Prepare a high-concentration stock in DMSO or Methanol, then dilute into the buffer immediately before use.[1] The final organic solvent concentration should typically be kept <5% to avoid denaturing the enzyme, though the substrate may precipitate if the concentration exceeds its solubility limit (approx. 0.1–0.5 mM in aqueous buffer).[1]
- The Recrystallization System: The differential solubility between Ethyl Acetate (EtOAc) and Petroleum Ether/Hexanes is the gold standard for purification. The compound dissolves in hot EtOAc but crystallizes upon cooling and addition of the non-polar anti-solvent.

Stability & Degradation Pathways[1][6]

Understanding solubility is inseparable from understanding stability.[1] Dissolving Boc-Val-ONp in the wrong solvent or storing it incorrectly leads to degradation.[1]

Hydrolysis (Moisture Sensitivity)

The 4-nitrophenyl ester is an "activated" ester, meaning it is a good leaving group.[1] In the presence of water (even atmospheric moisture), it hydrolyzes to release Boc-Val-OH and p-Nitrophenol (yellow color).[1]

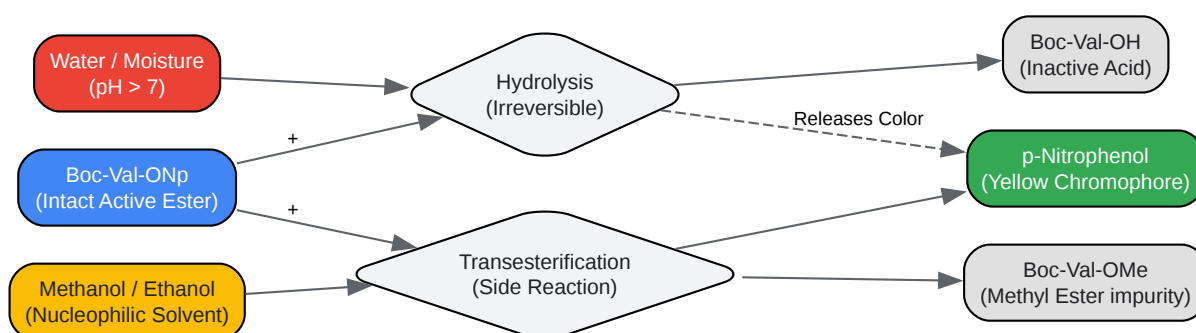
- Rate: Base-catalyzed.[1] Slow at pH 4-6, moderate at pH 7, rapid at pH >8.[1]
- Visual Indicator: If your white powder or clear solution turns yellow, significant degradation has occurred.

Alcoholysis (Transesterification)

In primary alcohols (Methanol, Ethanol), the nitrophenyl group can be exchanged for a methoxy/ethoxy group, especially if traces of base (e.g., tertiary amines) are present.

- Impact: This renders the compound inert for active ester coupling and alters kinetic parameters in assays.

Visualizing the Degradation Logic



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Caption: Degradation pathways of Boc-Val-ONp in protic solvents. Yellow nodes indicate solvent risks; green indicates the detection byproduct.

Experimental Protocols

Protocol A: Preparation of Stable Stock Solution (Enzymatic Assay)

Use this for chymotrypsin or esterase kinetic studies.^[1]

- Solvent Choice: Anhydrous DMSO (Dimethyl Sulfoxide) is preferred over methanol to prevent transesterification during storage.^[1]
- Weighing: Weigh approx. 17 mg of Boc-Val-ONp (MW: 338.36) into a microcentrifuge tube.
- Dissolution: Add 1.0 mL of DMSO. Vortex for 30 seconds.^[1]
 - Result: 50 mM Stock Solution.^[1]

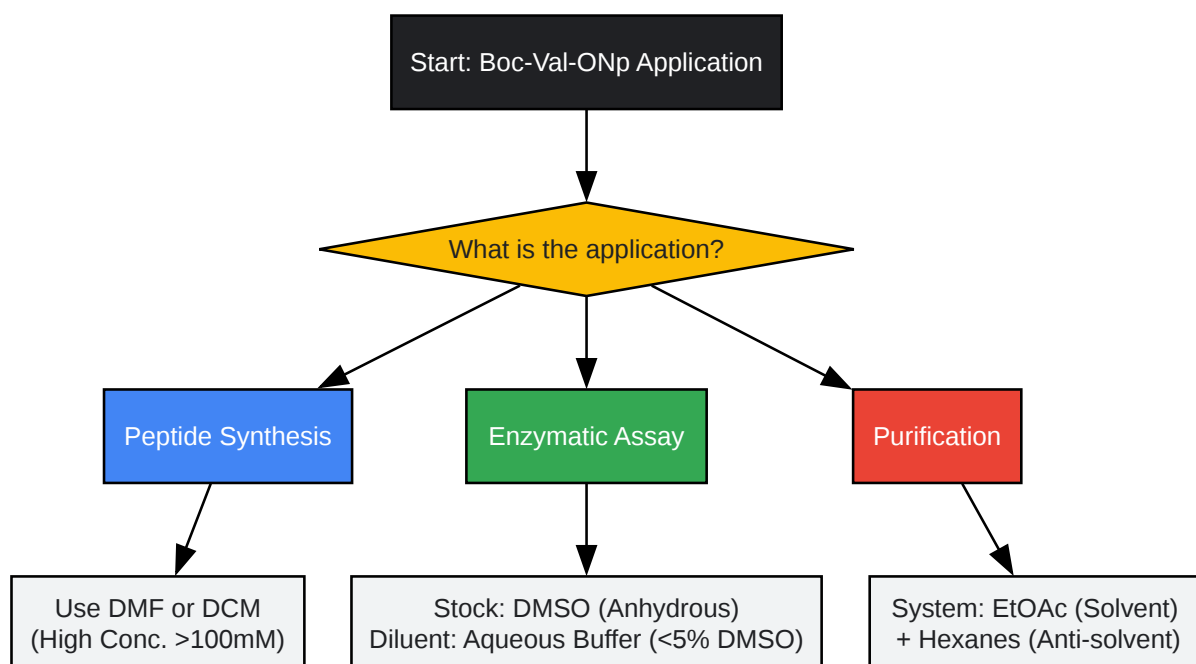
- QC Check: Inspect for yellow color. A clear solution indicates high purity.^[1] A yellow tint indicates free p-nitrophenol (degradation).^[1]
- Storage: Aliquot into small volumes (e.g., 50 μ L) to avoid freeze-thaw cycles. Store at -20°C.

Protocol B: Purification via Recrystallization

Use this if your compound has degraded (turned yellow) or for synthesis purification.^[1]

- Dissolution: Place crude solid in an Erlenmeyer flask. Add minimal hot Ethyl Acetate (approx. 50-60°C) until fully dissolved.
- Precipitation: Remove from heat. Add Petroleum Ether (or Hexanes) dropwise to the hot solution until a faint, persistent cloudiness appears.
- Clarification: Add a few drops of Ethyl Acetate to make the solution clear again.
- Crystallization: Allow the flask to cool slowly to room temperature, then place in a fridge (4°C) for 2-4 hours.
- Filtration: Collect the white crystals via vacuum filtration. Wash with cold Hexanes.^[1]
- Drying: Dry under high vacuum to remove solvent traces.^[1]

Protocol C: Solubility Decision Tree



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Caption: Decision matrix for selecting the appropriate solvent system based on experimental intent.

References

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Sources

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